

Personal protective equipment for handling (2-((Dimethylamino)methyl)phenyl)boronic acid

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Compound of Interest

Compound Name: (2-((Dimethylamino)methyl)phenyl)boronic acid

Cat. No.: B150912

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Essential Safety and Handling Guide for (2-((Dimethylamino)methyl)phenyl)boronic acid

This guide provides crucial safety and logistical information for the handling and disposal of **(2-((Dimethylamino)methyl)phenyl)boronic acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

(2-((Dimethylamino)methyl)phenyl)boronic acid is a chemical compound that requires careful handling due to its potential health hazards. It is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	To protect against dust particles and splashes that can cause serious eye irritation. [2] [3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact which can lead to irritation. Gloves should be inspected before use and disposed of properly after handling the chemical. [1] [3]
Respiratory Protection	NIOSH/MSHA approved respirator.	Required when dusts are generated, to prevent respiratory tract irritation. [1] [4] [5] Use in a well-ventilated area, preferably a fume hood. [1] [3]
Body Protection	Laboratory coat.	To prevent contamination of personal clothing and protect against accidental skin contact. [3] [6]

Operational Plan: Step-by-Step Handling and Disposal

A systematic approach to handling **(2-((Dimethylamino)methyl)phenyl)boronic acid** from receipt to disposal is essential for maintaining a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a tightly closed, dry, and well-ventilated place.[\[1\]](#)[\[7\]](#)

- Keep away from incompatible materials such as strong oxidizing agents.[3][8]

2. Handling and Use:

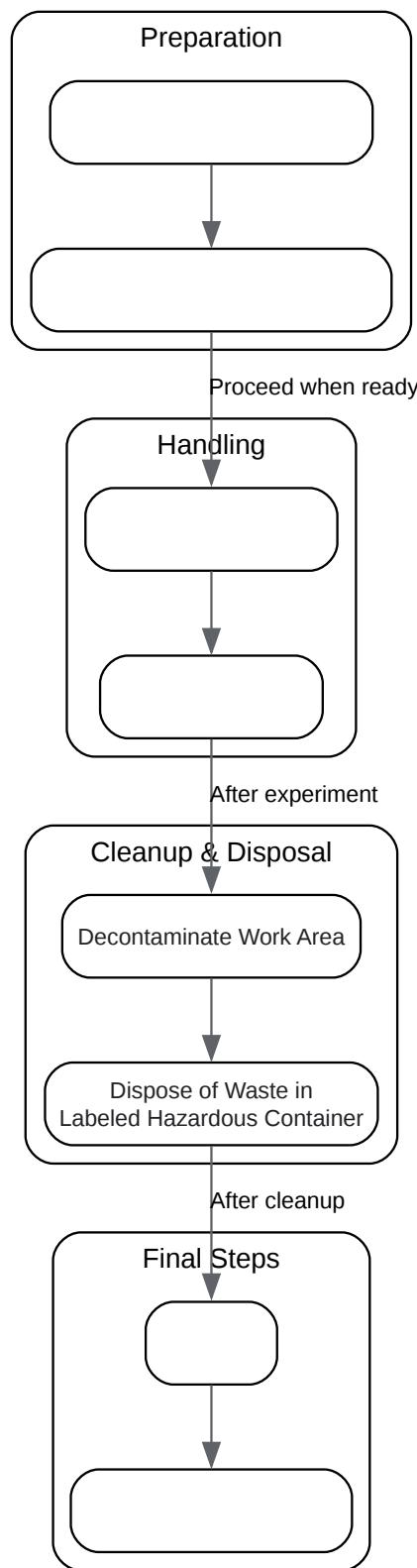
- All handling of this compound should be conducted in a well-ventilated area, such as a chemical fume hood.[1][3]
- Avoid direct contact with skin, eyes, and clothing.[3]
- Minimize the generation of dust.[1] Do not breathe in dust.[1]
- Wear the recommended PPE at all times.
- After handling, wash hands and face thoroughly.[1] Immediately change any contaminated clothing.[1]

3. Disposal Plan:

- All waste material containing **(2-((Dimethylamino)methyl)phenyl)boronic acid** must be treated as hazardous waste.
- Dispose of the chemical and any contaminated materials (e.g., gloves, weighing paper) in a designated, properly labeled, and sealed hazardous waste container.[3][9]
- Waste disposal must be carried out in accordance with all applicable federal, state, and local regulations.[1] Do not mix with other waste streams unless explicitly permitted.[1]
- Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.[9] While in-lab neutralization may be an option for small quantities of some boronic acids, this must be approved by your institution and local authorities.[3][9]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **(2-((Dimethylamino)methyl)phenyl)boronic acid** in a laboratory setting.

[Click to download full resolution via product page](#)**Safe handling workflow for (2-((Dimethylamino)methyl)phenyl)boronic acid.**

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References

- 1. b2b.sigmaaldrich.com [b2b.sigmaaldrich.com]
- 2. angenechemical.com [angenechemical.com]
- 3. benchchem.com [benchchem.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. sciencing.com [sciencing.com]
- 7. file.bldpharm.com [file.bldpharm.com]
- 8. fishersci.com [fishersci.com]
- 9. laballey.com [laballey.com]
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